

What is the chemical structure of Disperse Blue 106?

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Compound of Interest

Compound Name: Disperse Blue 106

Cat. No.: B127075

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Disperse Blue 106: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **Disperse Blue 106**, a monoazo disperse dye. The document details its chemical structure, synthesis, and analytical methods, with a particular focus on its role as a significant contact allergen in textiles.

Chemical Identity and Structure

Disperse Blue 106 is a synthetic dye characterized by a nitrothiazole azo group linked to an N-alkylaniline derivative. Its chemical structure is fundamental to its dyeing properties and its allergenic potential.

Table 1: Chemical Identifiers for **Disperse Blue 106**

Identifier	Value
IUPAC Name	2-(Ethyl{3-methyl-4-[(E)-(5-nitro-1,3-thiazol-2-yl)diazenyl]phenyl}amino)ethanol
CAS Number	68516-81-4 (current), 12223-01-7 (replaced)[1]
Molecular Formula	C ₁₄ H ₁₇ N ₅ O ₃ S[2][3]
Canonical SMILES	CCN(CCO)C1=CC(=C(C=C1)N=NC2=NC=C(S2)--INVALID-LINK--=O)C[4]
InChIKey	UIHYHADQHHUIOF-UHFFFAOYSA-N[4]

The structure of **Disperse Blue 106**, featuring both electron-donating and electron-withdrawing groups, is responsible for its characteristic blue color.

Physicochemical Properties

The physicochemical properties of **Disperse Blue 106** influence its application in dyeing processes and its behavior in biological systems.

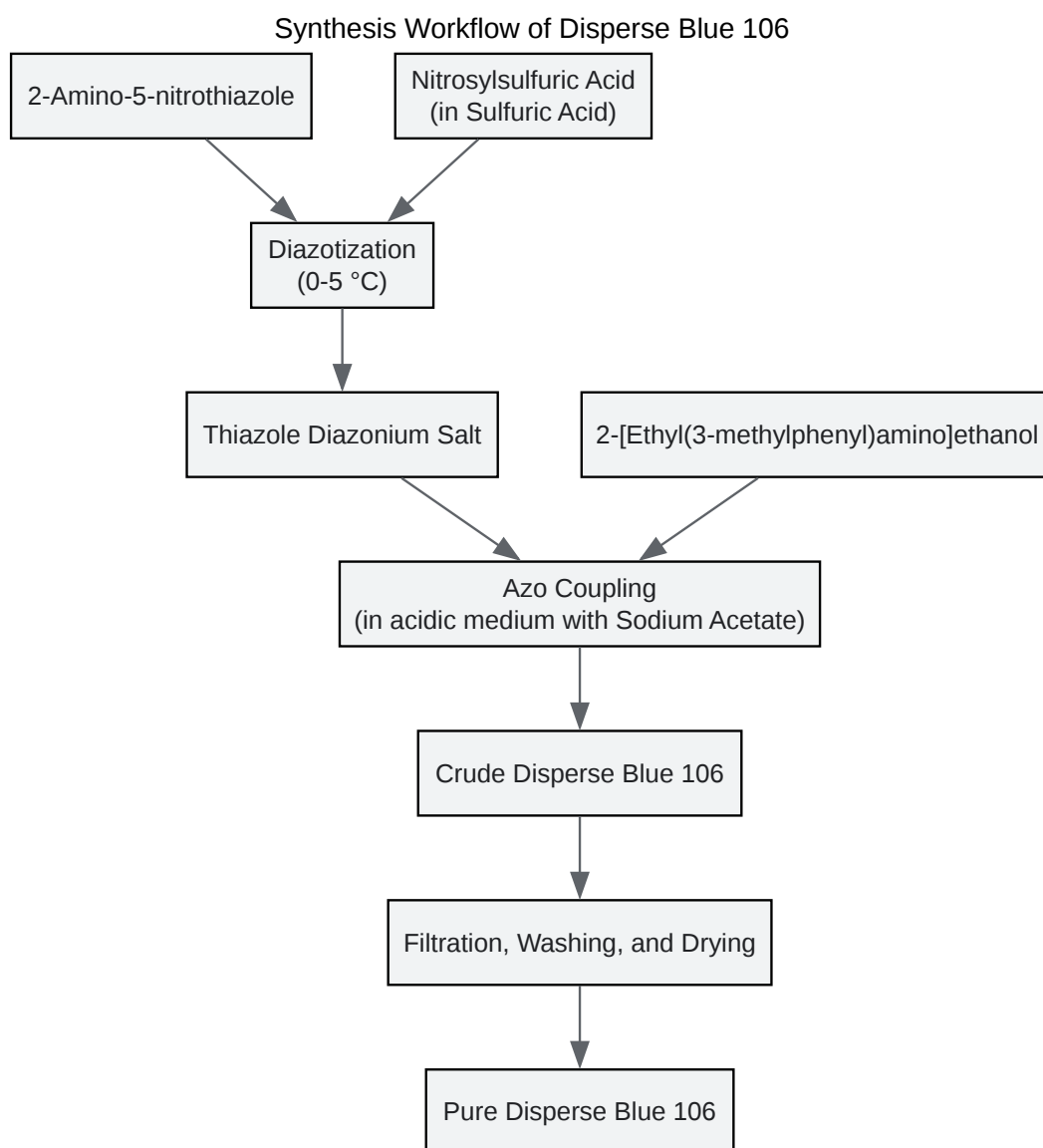
Table 2: Physicochemical Data for **Disperse Blue 106**

Property	Value
Molecular Weight	335.38 g/mol [2][3]
Appearance	Very dark blue to black solid[1]
Boiling Point	550.8 °C at 760 mmHg
Flash Point	286.9 °C
Density	1.38 g/cm ³
Solubility	Insoluble in water; soluble in acetone, ethanol, and DMSO.[5]

Synthesis of Disperse Blue 106

The synthesis of **Disperse Blue 106** is a classic example of azo dye chemistry, involving a two-step process of diazotization followed by an azo coupling reaction.

Synthesis Workflow



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Caption: Synthesis of **Disperse Blue 106**.

Experimental Protocol: Synthesis

The following is a generalized experimental protocol for the synthesis of **Disperse Blue 106** based on established azo dye chemistry.

- Diazotization:
 - Dissolve 2-amino-5-nitrothiazole in concentrated sulfuric acid.
 - Cool the mixture to 0-5 °C in an ice bath.
 - Slowly add a solution of nitrosylsulfuric acid while maintaining the temperature below 5 °C.
 - Stir the reaction mixture until the diazotization is complete, which can be monitored by testing for the absence of the starting amine.
- Azo Coupling:
 - In a separate vessel, dissolve 2-[ethyl(3-methylphenyl)amino]ethanol (the coupling component) in an acidic aqueous solution.
 - Cool the solution of the coupling component to 0-5 °C.
 - Slowly add the diazonium salt solution to the solution of the coupling component.
 - Add a buffering agent, such as sodium acetate, to maintain a weakly acidic pH to facilitate the coupling reaction.
 - Stir the mixture at a low temperature until the reaction is complete. The formation of the dye is indicated by the appearance of a deep blue precipitate.
- Isolation and Purification:
 - Filter the crude **Disperse Blue 106** precipitate.

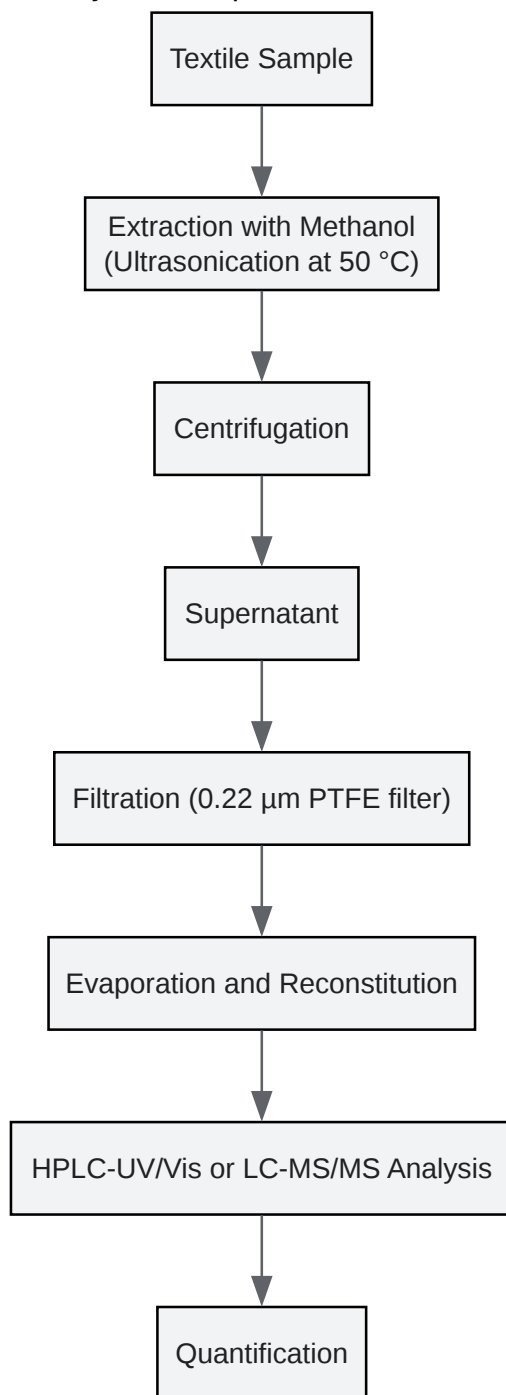
- Wash the filter cake with cold water until the filtrate is neutral to remove any remaining acid and unreacted salts.
- Dry the purified dye in an oven at a controlled temperature.

Analytical Methodologies

The detection and quantification of **Disperse Blue 106**, particularly in textile matrices, are crucial for quality control and safety assessment. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Analytical Workflow: HPLC-based Quantification in Textiles

HPLC Analysis of Disperse Blue 106 in Textiles



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Caption: Analytical workflow for **Disperse Blue 106**.

Experimental Protocol: HPLC Analysis

The following protocol is based on methods for the analysis of disperse dyes in textiles.

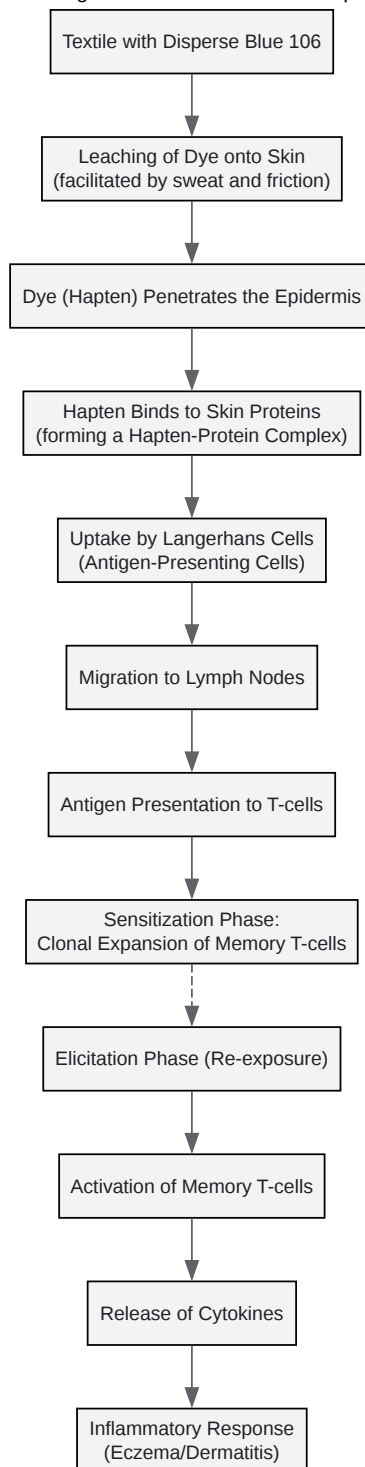
- Sample Preparation:
 - Weigh approximately 1.0 g of the textile material.
 - Add 20 mL of methanol to the textile sample.
 - Extract the dye using ultrasonication at 50 °C for 30 minutes.
 - Centrifuge the sample at 10,000 rpm for 10 minutes.
 - Collect the supernatant and filter it through a 0.22 µm PTFE syringe filter.
 - Evaporate the solvent and reconstitute the residue in a suitable mobile phase.
- HPLC Conditions:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient elution with a mixture of water (often with a modifier like formic acid) and an organic solvent such as acetonitrile or methanol.
 - Flow Rate: Typically around 0.5-1.0 mL/min.
 - Detection: UV-Vis detection at the maximum absorption wavelength (λ_{max}) of **Disperse Blue 106**, or mass spectrometry (MS) for higher selectivity and sensitivity.
 - Quantification: A calibration curve is generated using standard solutions of **Disperse Blue 106** of known concentrations.

Allergic Contact Dermatitis

Disperse Blue 106 is a well-documented cause of allergic contact dermatitis, a type IV delayed-type hypersensitivity reaction. This is a significant concern for consumers and a focus of research in dermatology and toxicology.

Mechanism of Allergic Contact Dermatitis

Mechanism of Allergic Contact Dermatitis to Disperse Blue 106



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Caption: Pathogenesis of **Disperse Blue 106** allergy.

The allergenic potential of **Disperse Blue 106** is attributed to its ability to act as a hapten. Upon contact with the skin, the small dye molecule can penetrate the stratum corneum and covalently bind to endogenous proteins. This hapten-protein conjugate is then recognized as a foreign antigen by the immune system, leading to the sensitization of T-lymphocytes. Subsequent exposure to the dye triggers an inflammatory response, manifesting as contact dermatitis.

Conclusion

Disperse Blue 106 remains a dye of significant interest due to its widespread use and its potential to cause allergic reactions. A thorough understanding of its chemical properties, synthesis, and analytical detection is essential for researchers in the fields of chemistry, toxicology, and dermatology. Further research into the development of less allergenic alternative dyes is an ongoing area of investigation.

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